

Application Notes and Protocols: Phosphorothioic Triiodide as a Thiophosphorylating Agent

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Compound of Interest

Compound Name: *Phosphorothioic triiodide*

Cat. No.: *B14500019*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphorothioic triiodide (PSI_3), also known as thiophosphoryl iodide, is a reactive inorganic compound with potential applications as a thiophosphorylating agent in organic synthesis.

While specific literature detailing its extensive use is less common compared to its chloride and bromide analogs, its reactivity can be inferred from the well-established chemistry of thiophosphoryl halides. This document provides an overview of its potential applications, detailed experimental protocols based on analogous reactions, and relevant data for researchers in drug development and synthetic chemistry. Thiophosphorylation, the introduction of a phosphorothioate group, is of significant interest in drug design, particularly in the development of antisense oligonucleotides and kinase inhibitors, as it can enhance metabolic stability and cellular uptake.

Principle of Thiophosphorylation

Phosphorothioic triiodide acts as an electrophilic source of the thiophosphoryl group ($\text{P}=\text{S}$). The phosphorus atom is susceptible to nucleophilic attack by compounds containing hydroxyl, amino, or thiol groups. The iodide ions serve as leaving groups, facilitating the formation of a new phosphorus-nucleophile bond. The general mechanism involves the nucleophilic substitution at the phosphorus center.

Physicochemical Properties

A summary of the key physicochemical properties of **phosphorothioic triiodide** is presented in Table 1.

Property	Value
Chemical Formula	I ₃ PS
Molecular Weight	443.75 g/mol [1]
Appearance	Red-brown solid
Melting Point	48 °C
Solubility	Soluble in carbon disulfide
Reactivity	Reacts with water and other nucleophiles

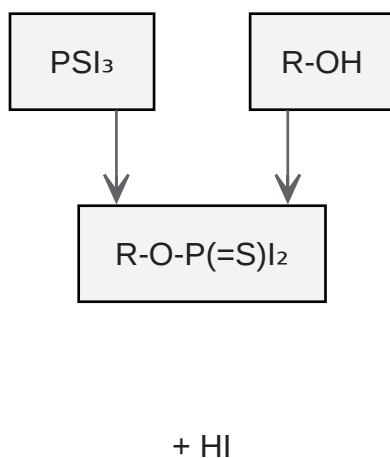
Applications in Thiophosphorylation

Based on the known reactivity of analogous thiophosphoryl halides like thiophosphoryl chloride (PSCl₃) [2], **phosphorothioic triiodide** is expected to be a viable reagent for the thiophosphorylation of a range of organic nucleophiles. Due to the higher reactivity of the P-I bond compared to P-Cl or P-Br bonds, PSI₃ may offer advantages in terms of reaction kinetics, potentially allowing for milder reaction conditions.

Thiophosphorylation of Alcohols

The reaction of **phosphorothioic triiodide** with alcohols is expected to yield O-alkyl phosphorothioates. This reaction is analogous to the well-documented phosphorylation of alcohols using phosphoryl chloride.

Diagram: General Reaction Scheme for Thiophosphorylation of Alcohols



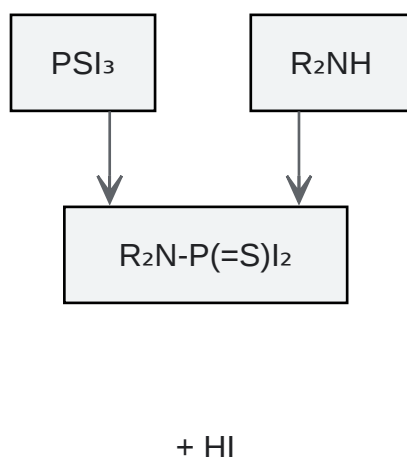
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Caption: General reaction of PSI₃ with an alcohol.

Thiophosphorylation of Amines

Primary and secondary amines are expected to react with **phosphorothioic triiodide** to form the corresponding phosphoramidodithioates. These compounds are valuable intermediates in the synthesis of various biologically active molecules.

Diagram: General Reaction Scheme for Thiophosphorylation of Amines



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Caption: General reaction of PSI₃ with an amine.

Experimental Protocols

Note: These are generalized protocols based on the reactivity of analogous thiophosphoryl halides. Optimization of reaction conditions (temperature, solvent, stoichiometry) will be necessary for specific substrates. All reactions should be carried out under an inert atmosphere (e.g., argon or nitrogen) due to the moisture sensitivity of **phosphorothioic triiodide**.

Protocol 1: Synthesis of O-Aryl Phosphorodiamidothioates

This protocol is adapted from procedures for the thiophosphorylation of phenols using thiophosphoryl chloride.

Materials:

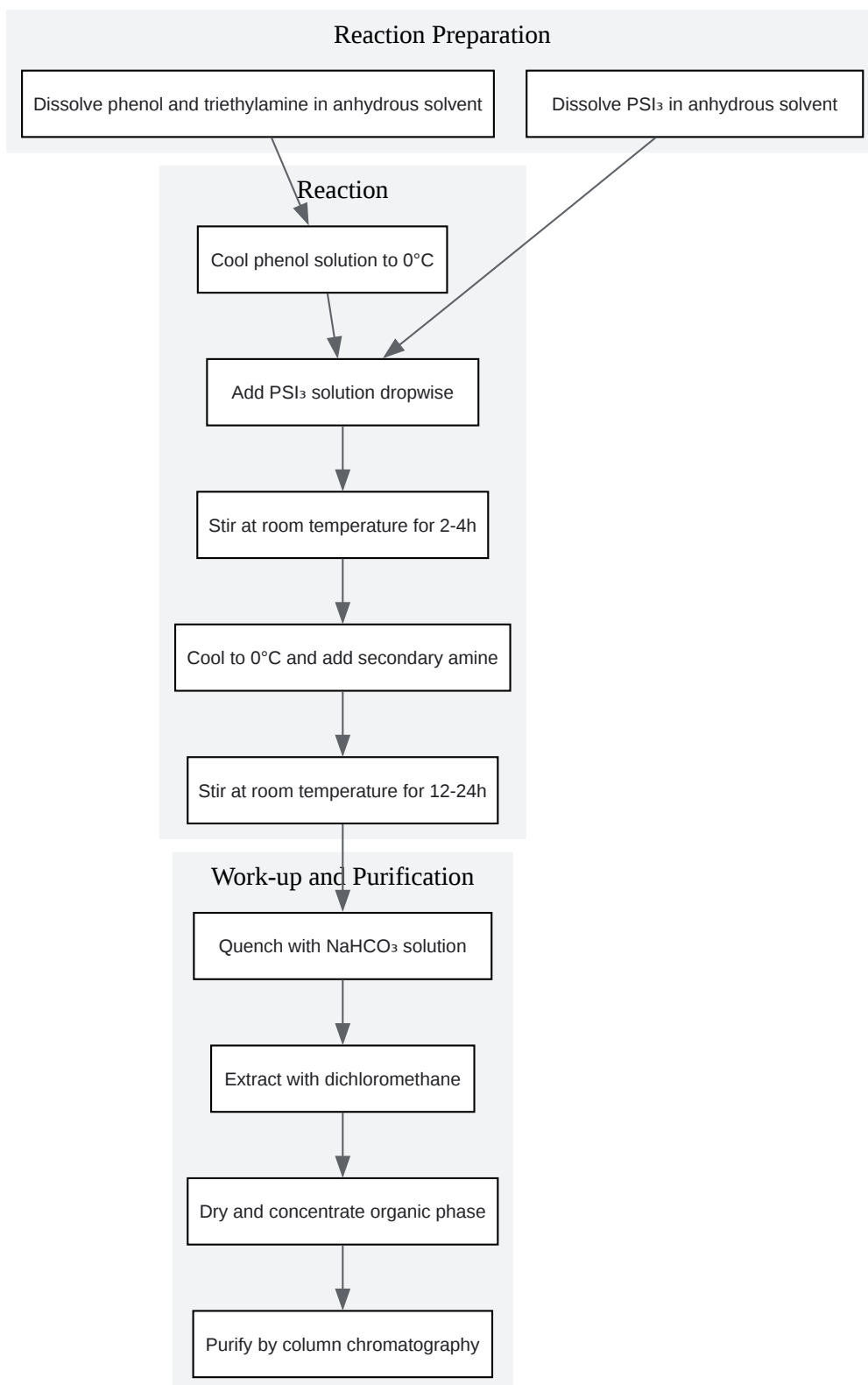
- **Phosphorothioic triiodide** (PSI_3)
- Substituted phenol
- Secondary amine (e.g., diethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane, acetonitrile)
- Tertiary amine base (e.g., triethylamine)
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer and heating mantle/cooling bath

Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a thermometer, and a nitrogen/argon inlet.
- **Reagent Preparation:** Dissolve the substituted phenol (1.0 eq.) and triethylamine (1.1 eq.) in the anhydrous solvent.

- Addition of PSI_3 : In a separate flask, dissolve **phosphorothioic triiodide** (1.0 eq.) in the anhydrous solvent. Transfer this solution to the dropping funnel.
- Reaction: Cool the phenol solution to 0 °C using an ice bath. Add the PSI_3 solution dropwise over 30 minutes, maintaining the temperature below 5 °C.
- Stirring: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Amine Addition: Cool the reaction mixture back to 0 °C. Add the secondary amine (2.2 eq.) dropwise.
- Final Reaction: Stir the mixture at room temperature for an additional 12-24 hours.
- Work-up:
 - Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
 - Extract the aqueous layer with dichloromethane (3 x 50 mL).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel.

Diagram: Experimental Workflow for O-Aryl Phosphorodiamidothioate Synthesis



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Caption: Step-by-step workflow for synthesis.

Safety Precautions

- **Phosphorothioic triiodide** is expected to be highly reactive and moisture-sensitive. Handle it in a fume hood under an inert atmosphere.
- The reaction of PSI_3 with water or alcohols can release hydrogen iodide (HI), which is a corrosive gas.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- In case of skin or eye contact, flush immediately with copious amounts of water and seek medical attention.

Conclusion

Phosphorothioic triiodide holds promise as a potent thiophosphorylating agent, potentially offering advantages in reactivity over its chloride and bromide counterparts. The protocols and information provided herein, based on the established chemistry of analogous compounds, offer a foundational guide for researchers to explore its utility in the synthesis of novel thiophosphorylated molecules for various applications, including drug discovery and development. Further research is warranted to fully elucidate its reaction scope, optimize conditions, and establish a comprehensive profile of its synthetic utility.

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References

- 1. Phosphorothioic triiodide | I3PS | CID 21517233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thiophosphoryl chloride - Wikipedia [en.wikipedia.org]
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